

Application Notes and Protocols: Preparing PD-307243 Stock Solution

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Compound of Interest

Compound Name: PD-307243

Cat. No.: B15589553

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

PD-307243 is a potent hERG potassium channel activator. Accurate and consistent preparation of stock solutions is crucial for reliable experimental results in pharmacology and drug discovery research. This document provides a detailed protocol for the preparation, storage, and handling of **PD-307243** stock solutions.

2. Compound Information

A summary of the key physicochemical properties of **PD-307243** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₅ Cl ₂ N ₃ O ₂	[1]
Molecular Weight	400.26 g/mol	[1][2]
CAS Number	313533-41-4	[1]
Appearance	Solid powder	[2]
Solubility	Soluble in DMSO and Alcohol	[1]
Purity	>98% (by HPLC)	[1][2]

3. Experimental Protocol: Preparation of a 10 mM **PD-307243** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PD-307243** in Dimethyl Sulfoxide (DMSO).

3.1. Materials

- **PD-307243** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

3.2. Procedure

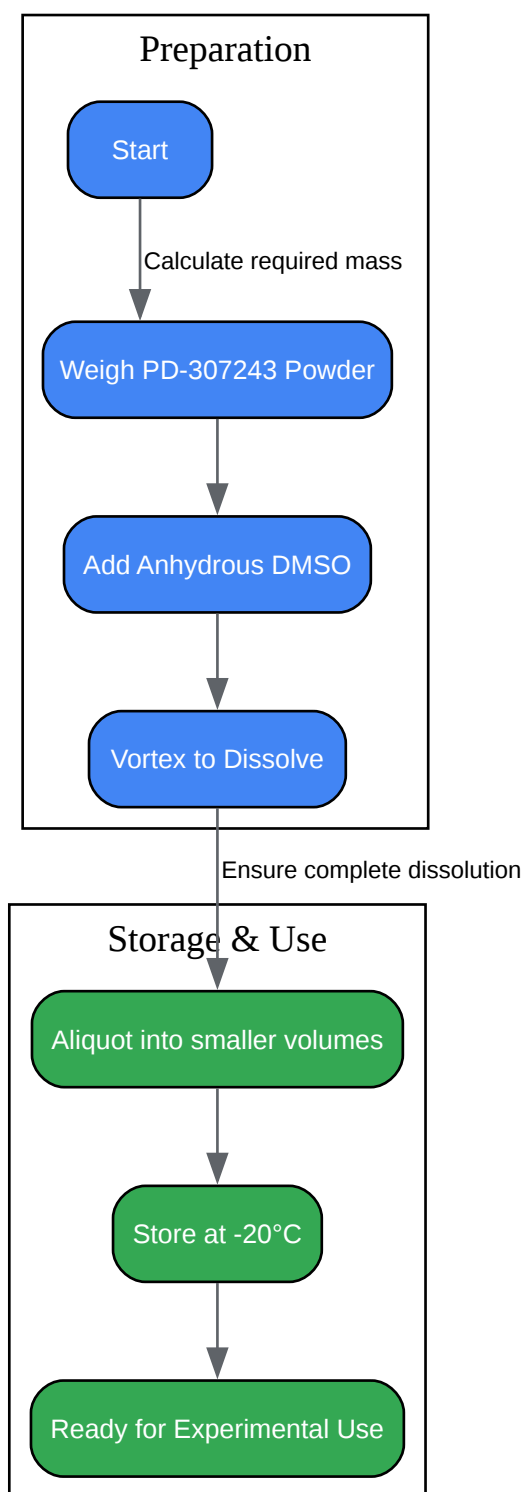
- **Safety Precautions:** Before handling, consult the Safety Data Sheet (SDS) for **PD-307243**. Handle the compound in a well-ventilated area or a chemical fume hood. Wear appropriate

PPE to avoid skin and eye contact.^{[3][4][5]}

- Determine the Required Mass: To prepare a 10 mM stock solution, calculate the mass of **PD-307243** required for your desired volume. For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 400.26 \text{ g/mol}$
 - $\text{Mass (g)} = 0.0040026 \text{ g} = 4.00 \text{ mg}$
- Weighing the Compound: Carefully weigh out the calculated amount of **PD-307243** powder using an analytical balance and place it into a sterile microcentrifuge tube or amber glass vial.
- Dissolving the Compound: Add the desired volume of anhydrous DMSO to the tube containing the **PD-307243** powder. For the example above, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. Visually inspect the solution to ensure no solid particles are present. If necessary, gentle warming in a water bath (not exceeding 40°C) can aid dissolution.
- Labeling and Storage: Clearly label the tube with the compound name, concentration (10 mM), solvent (DMSO), preparation date, and your initials. For long-term storage, it is recommended to store the stock solution at -20°C.^{[1][2]} For short-term storage, 4°C is acceptable.^[2] Avoid repeated freeze-thaw cycles. It is best practice to aliquot the stock solution into smaller, single-use volumes before freezing.

4. Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **PD-307243** stock solution.



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Caption: Workflow for preparing **PD-307243** stock solution.

5. Safety and Handling

- Always handle **PD-307243** in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment, including a lab coat, safety glasses, and chemical-resistant gloves.[6]
- Avoid inhalation of the powder and contact with skin and eyes.[3]
- In case of accidental contact, wash the affected area thoroughly with water.[5]
- Dispose of waste according to institutional and local regulations.

6. Stability

Stock solutions of **PD-307243** in DMSO are stable for extended periods when stored at -20°C. [2] It is advisable to minimize the number of freeze-thaw cycles by preparing single-use aliquots. For short-term use, the solution can be kept at 4°C for a limited time.[2]

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